

A Comparative Analysis of Lightfastness and Weather Resistance in Red Pigments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Red 166*

Cat. No.: *B1436591*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the selection of appropriate colorants is critical, especially in applications where long-term stability and durability are paramount. Red pigments, in particular, are utilized in a wide array of applications, from coatings and plastics to specialized formulations where maintaining color integrity under environmental stresses is essential. This guide provides an objective comparison of the lightfastness and weather resistance of several common classes of red pigments, supported by available experimental data.

Overview of Red Pigments

The red pigments evaluated in this guide include inorganic options like Iron Oxide Red and Cadmium Red, as well as a selection of organic pigments such as Quinacridone Red, Perylene Red, Pyrrole Red, and Naphthol Red. These pigments are widely used across various industries due to their distinct color characteristics and performance properties. However, their resistance to degradation from light and weather varies significantly.

Lightfastness Comparison

Lightfastness is a measure of a pigment's ability to resist fading or changing color upon exposure to light, particularly UV radiation.^[1] It is a critical factor for applications where color stability is essential over the product's lifecycle. The two most common standards for evaluating lightfastness are the Blue Wool Scale and the American Society for Testing and Materials (ASTM) D4303 standard.

The Blue Wool Scale ranges from 1 (very poor) to 8 (excellent), where each successive number represents approximately double the lightfastness of the previous one.^[2]^[3] The ASTM D4303 standard categorizes pigments into five classes, from I (Excellent) to V (Very Poor).^[4]

Below is a summary of the lightfastness ratings for the selected red pigments based on available data.

Pigment Class	Pigment Colour Index (PR)	Blue Wool Scale	ASTM Lightfastness	Notes
Iron Oxide Red	PR101	8	I (Excellent)	Known for its outstanding UV and weather resistance. [5] [6]
Cadmium Red	PR108	8	I (Excellent)	Offers excellent lightfastness. [7] [8]
Quinacridone Red	PR122, PV19	8	I (Excellent) to III (Fair)	PR122 has conflicting reports, though many independent tests rate it highly. [9] [10] [11] [12] [13]
Perylene Red	PR178, PR149, PR224	7-8	I (Excellent) to II (Very Good)	Generally excellent, though some tints may darken upon extended light exposure. [14]
Pyrrole Red	PR254, PR255	8	I (Excellent)	A modern pigment with exceptional lightfastness and weatherability. [15]
Naphthol Red	PR112, PR170, PR188	5-7	II (Very Good) to III (Fair)	Lightfastness varies significantly within the

Naphthol family;
PR170 is often
considered to
have "very good"
lightfastness but
can be
inconsistent.[1]
[16][17][18][19]

Weather Resistance Comparison

Weather resistance encompasses a pigment's ability to withstand the combined effects of sunlight, moisture, and temperature fluctuations.[1] Degradation can manifest as color change, loss of gloss, chalking, or other physical deterioration. Accelerated weathering tests, such as ASTM G155, are often used to simulate long-term outdoor exposure in a laboratory setting.[20]

While specific, directly comparable quantitative data for weather resistance across all pigment types is limited in publicly available literature, a qualitative comparison based on material properties and typical applications is presented below.

Pigment Class	Weather Resistance Performance
Iron Oxide Red	Excellent
Pyrrole Red	Excellent
Perylene Red	Good to Very Good
Quinacridone Red	Good to Very Good
Cadmium Red	Fair to Poor
Naphthol Red	Poor to Fair

Iron Oxide Red and Pyrrole Red are consistently highlighted for their superior weather resistance, making them suitable for demanding outdoor applications.[5][21] In contrast, Cadmium Red, despite its excellent lightfastness, is known to have poor weather resistance,

particularly in the presence of moisture.[8] Naphthol Reds are generally not recommended for exterior use due to their tendency to degrade.[1]

Experimental Protocols

Lightfastness Testing (ASTM D4303 / Blue Wool Scale)

Lightfastness is determined by exposing pigmented samples to a controlled light source that simulates sunlight.

- **Sample Preparation:** Pigments are dispersed in a suitable binder and applied to a substrate. A portion of each sample is masked to serve as an unexposed reference.
- **Exposure:** Samples are placed in a lightfastness testing apparatus, typically a Xenon arc chamber, which mimics the full spectrum of sunlight.[2] Standard blue wool test strips are exposed alongside the samples.[3]
- **Evaluation:** At predetermined intervals, the color change of the exposed portion of the sample is compared to the unexposed portion. The degree of fading is assessed visually against the fading of the blue wool standards.[3] The lightfastness rating is assigned based on which blue wool strip shows a similar degree of fading.[3]

Accelerated Weathering Testing (ASTM G155)

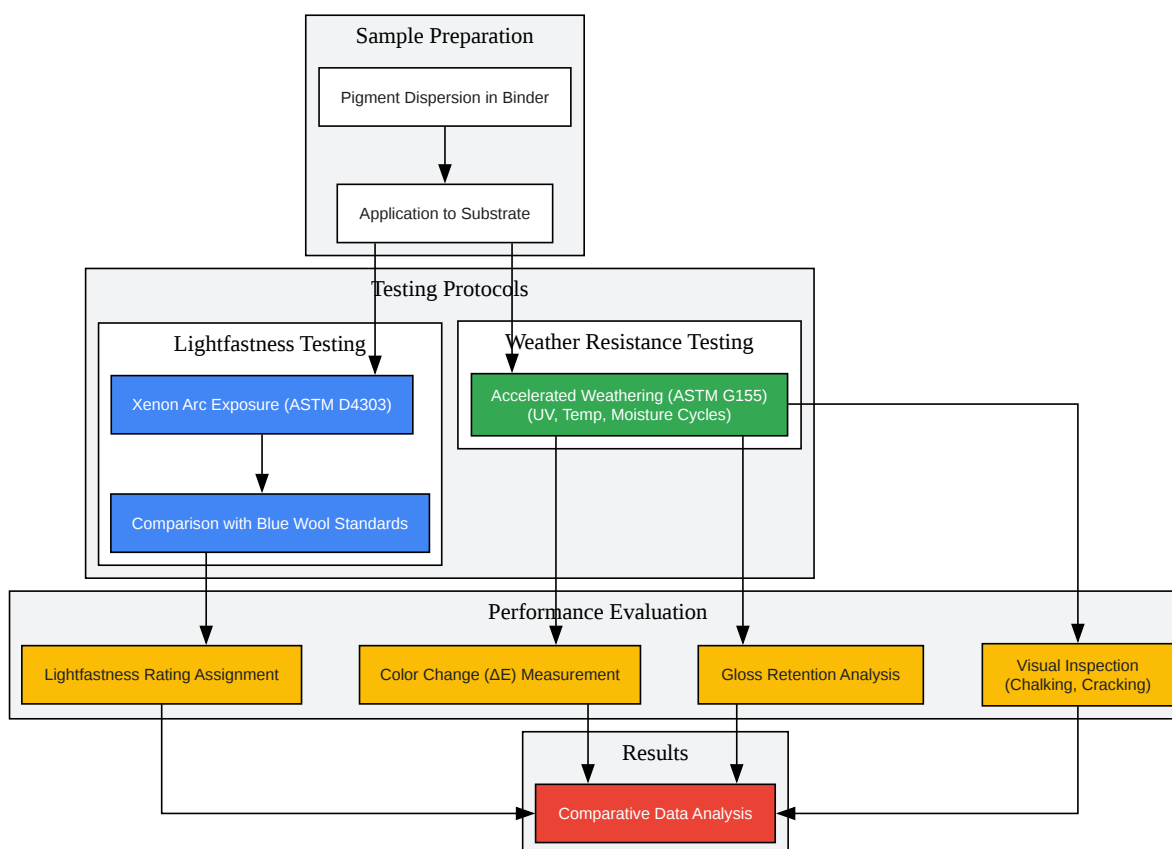
This method is designed to simulate the harsh effects of outdoor weathering.

- **Sample Preparation:** Pigmented coatings are applied to standardized panels.
- **Exposure Cycle:** The panels are subjected to alternating cycles of UV light from a Xenon arc lamp, high temperature, and moisture (in the form of water spray or condensation) in a weathering chamber.[20]
- **Evaluation:** After a specified duration of exposure, the panels are evaluated for changes in:
 - **Color (ΔE):** The change in color is quantified using a spectrophotometer.
 - **Gloss:** Gloss retention is measured with a gloss meter.

- Physical Integrity: Samples are visually inspected for signs of chalking, cracking, or blistering.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for evaluating the lightfastness and weather resistance of pigments.



[Click to download full resolution via product page](#)

Fig. 1: Experimental workflow for pigment durability testing.

Conclusion

The selection of a red pigment requires careful consideration of its intended application and the environmental conditions to which it will be exposed. For applications demanding the highest levels of durability, particularly in outdoor settings, Iron Oxide Red and Pyrrole Red pigments are superior choices due to their excellent lightfastness and weather resistance. Perylene and Quinacridone reds offer very good performance and are suitable for many applications where extreme weather resistance is not the primary concern. Cadmium Red provides excellent lightfastness but its poor weather resistance limits its use in exterior applications. Naphthol Reds, while offering bright colors, generally exhibit lower lightfastness and weather resistance, making them more suitable for applications with less stringent durability requirements. Researchers and product developers are encouraged to consult technical data sheets from pigment manufacturers and conduct their own testing based on the specific requirements of their end-use application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chsopensource.org [chsopensource.org]
- 2. hibiscus-plc.co.uk [hibiscus-plc.co.uk]
- 3. Blue Wool Scale - Wikipedia [en.wikipedia.org]
- 4. Lightfastness - Wikipedia [en.wikipedia.org]
- 5. Performance Comparison of Different Colors of Iron Oxide Pigments - "XT Pigments - High-quality iron oxide pigment experts, helping you meet your color needs" [xtpigment.com]
- 6. earthpigments.com [earthpigments.com]
- 7. kremer-pigmente.com [kremer-pigmente.com]
- 8. Cadmium Red Medium-Light 4oz [PR108002] - \$66.00 : Guerrapaint & Pigment Corp. [guerrapaint.com]
- 9. Color Spotlight: Quinacridone Magenta (PR122) – Idyll Sketching [idyllsketching.com]
- 10. Client Challenge [painted-pigments.fandom.com]

- 11. kremer-pigmente.com [kremer-pigmente.com]
- 12. handprint.com [handprint.com]
- 13. jacksonsart.com [jacksonsart.com]
- 14. Color Spotlight: Perylene Red (PR178) – Idyll Sketching [idyllsketching.com]
- 15. Color Spotlight: Pyrrol Red (PR254) – Idyll Sketching [idyllsketching.com]
- 16. kromaacrylics.com [kromaacrylics.com]
- 17. pigments.com [pigments.com]
- 18. handprint.com [handprint.com]
- 19. jacksonsart.com [jacksonsart.com]
- 20. ASTM G155 - Accelerated Weathering - ICC Evaluation Service, LLC (ICC-ES) [icc-es.org]
- 21. jacksonsart.com [jacksonsart.com]
- To cite this document: BenchChem. [A Comparative Analysis of Lightfastness and Weather Resistance in Red Pigments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436591#lightfastness-and-weather-resistance-comparison-of-red-pigments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com